

Russian Research on Calcium Pangamate: A Review of Available Literature

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium pangamate

Cat. No.: B1171861

[Get Quote](#)

Despite a history of use in the former Soviet Union, particularly in sports medicine, detailed Russian scientific literature containing specific quantitative data and comprehensive experimental protocols on the effects of **calcium pangamate** (often referred to as Vitamin B15) is not readily available in accessible digital formats. This guide synthesizes the available information from abstracts, secondary sources, and encyclopedic entries, while highlighting the significant gaps in primary source data.

Introduction to Calcium Pangamate

Calcium pangamate is the calcium salt of pangamic acid, a substance first isolated from apricot kernels. In Russian and Soviet-era literature, it is often described as a vitamin-like substance. Its primary proposed biochemical function is to act as a donor of labile methyl groups, which are crucial for numerous metabolic processes.^{[1][2]} These processes include the synthesis of key compounds like creatine, choline, and adrenaline, as well as the detoxification of various substances in the body.^{[1][2]}

The purported physiological effects of **calcium pangamate** are linked to its role in cellular metabolism. It is claimed to improve tissue oxygenation, enhance lipid metabolism, and possess antioxidant properties.^{[2][3]} These characteristics formed the basis for its investigation and use in various medical and athletic contexts within the Soviet Union.

Key Areas of Investigation in Russian Research

Based on available summaries and citations, Russian research on **calcium pangamate** appears to have focused on several key areas:

- **Enhancement of Athletic Performance:** Soviet sports medicine extensively explored **calcium pangamate** for its potential to improve endurance, reduce hypoxia (oxygen starvation) during intense physical exertion, and accelerate recovery. It was reportedly used by athletes to increase the content of creatine phosphate and glycogen in muscle tissue.[3][4]
- **Cardiovascular and Metabolic Health:** Research, particularly from sources like the Kazan Medical Journal, suggests that **calcium pangamate** was investigated for the treatment of conditions such as atherosclerosis and coronary heart disease.[2] Its proposed lipotropic effects (preventing abnormal fat accumulation in the liver) and its ability to improve coronary circulation were of primary interest.[2]
- **Hepatoprotective and Detoxifying Effects:** The role of **calcium pangamate** in protecting the liver and aiding in detoxification from substances like alcohol and certain antibiotics was another significant area of study.[2]

Challenges in Data and Protocol Extraction

A comprehensive search for primary Russian-language scientific articles with detailed methodologies and quantitative results has proven challenging. While numerous secondary sources and reviews mention these studies, the original papers, particularly those from the Soviet era (1960s-1980s), are not available in digital scientific databases. Efforts to locate the full text of articles by key researchers such as V.E. Anisimov and V.N. Saperov in publications like the Kazan Medical Journal were unsuccessful in yielding the specific experimental details required for this report.

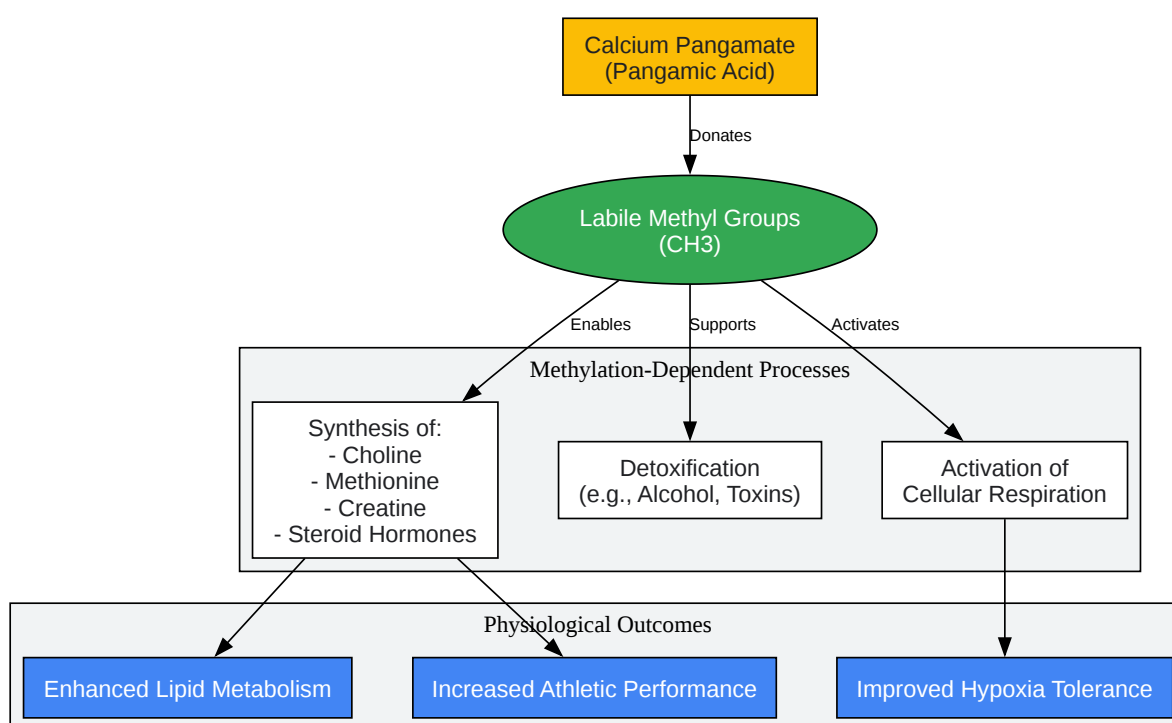
As a result, it is not possible to present structured tables of quantitative data or detailed experimental protocols as requested. The following sections, therefore, provide a conceptual overview based on the available information.

Conceptual Experimental Workflow and Proposed Mechanisms

While specific protocols remain elusive, a general experimental workflow for studying the effects of **calcium pangamate** can be conceptualized.

Caption: Conceptual workflow for a clinical trial on **calcium pangamate**.

The primary mechanism of action attributed to **calcium pangamate** in Russian literature is its function as a methyl group donor, which facilitates critical biochemical reactions.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of action for **calcium pangamate** as a methyl donor.

Conclusion

The historical use of **calcium pangamate** in the Soviet Union suggests a body of scientific investigation into its effects. However, the primary source literature, complete with the detailed data and protocols necessary for a thorough technical evaluation, remains largely inaccessible. The available information provides a qualitative overview of its proposed mechanisms and applications, centering on its role in methylation and cellular metabolism to improve oxygen utilization, support athletic performance, and protect against metabolic and toxic insults. Without access to the original research, a quantitative assessment of its efficacy and a detailed understanding of the experimental basis for its use remain speculative. Further research would require locating and translating archived physical copies of these Soviet-era scientific journals and dissertations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Витамин В15 — пангамовая кислота, где содержится, функции [gemotest.ru]
- 2. - пангамовая кислота - Биохимия [biokhimija.ru]
- 3. Витамин В15 [vitaminonline.ru]
- 4. students-library.com [students-library.com]
- To cite this document: BenchChem. [Russian Research on Calcium Pangamate: A Review of Available Literature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171861#russian-scientific-literature-on-calcium-pangamate-effects]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com